

# Personal protective equipment for handling GSK3839919A

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## Compound of Interest

Compound Name: GSK3839919A

Cat. No.: B12385126

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## Essential Safety and Handling Guide for GSK3839919A

This guide provides crucial safety and logistical information for the handling and disposal of **GSK3839919A**, tailored for research scientists and drug development professionals. The following procedural guidance is designed to ensure a safe laboratory environment and operational efficiency.

### Personal Protective Equipment (PPE)

When handling **GSK3839919A**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Area of Protection	Required PPE	Specifications and Use
Eye Protection	Safety glasses with side-shields or goggles	Must be compliant with NIOSH (US) or EN 166 (EU) standards. <sup>[1]</sup>
Hand Protection	Chemical-resistant gloves	Inspect gloves for integrity before each use. Use proper removal technique to avoid skin contact. Dispose of contaminated gloves immediately after use. <sup>[1]</sup>
Body Protection	Laboratory coat	To be worn at all times within the laboratory.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for operations with a potential for aerosol generation.	Consult your institution's safety officer for respirator fit testing and selection.

## Operational Handling Plan

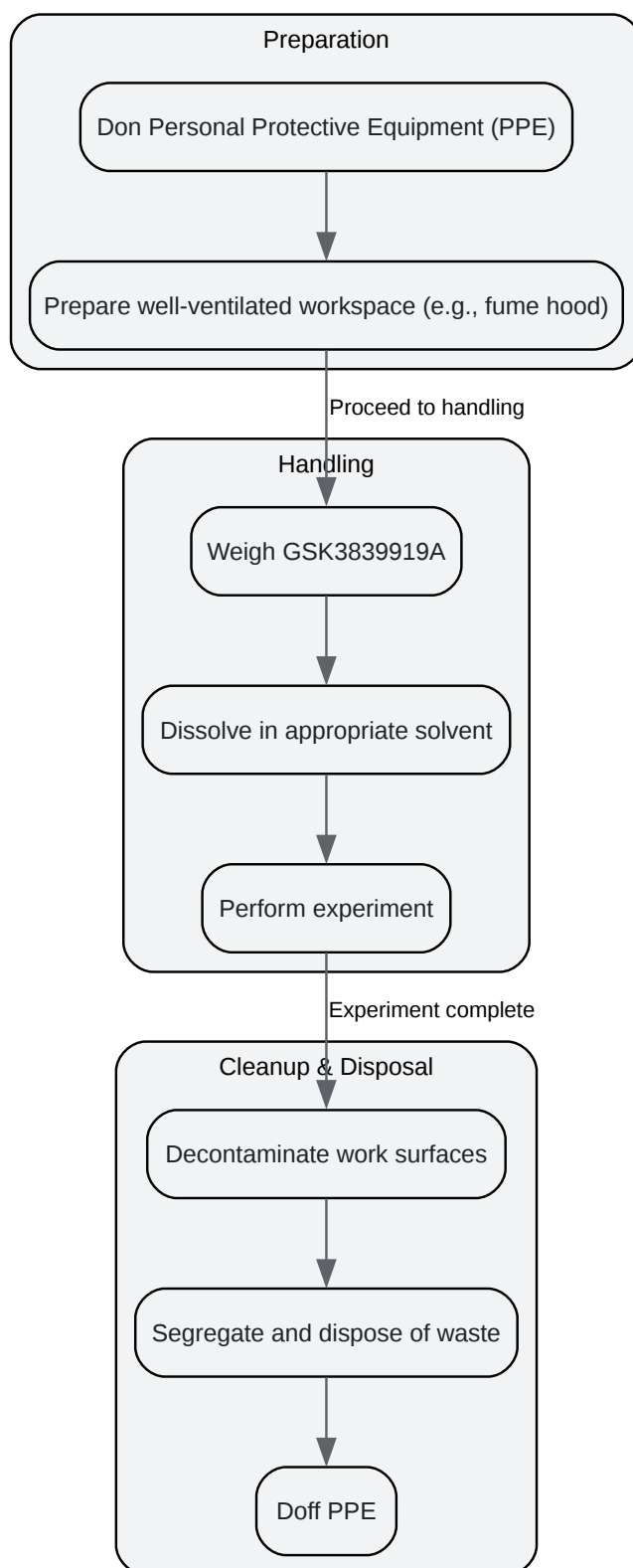
A systematic approach to handling **GSK3839919A** from receipt to disposal is critical for safety and experimental integrity.

### 2.1. Compound Receipt and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the compound in a tightly sealed container in a dry, well-ventilated place.<sup>[1]</sup>

### 2.2. Experimental Workflow

The following diagram outlines the standard operating procedure for handling **GSK3839919A** during experimentation.



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Caption: Experimental workflow for handling **GSK3839919A**.

## 2.3. First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. <a href="#">[1]</a>
Skin Contact	Wash off with soap and plenty of water. <a href="#">[1]</a>
Eye Contact	Flush eyes with water as a precaution. <a href="#">[1]</a>
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. <a href="#">[1]</a>

## Disposal Plan

Proper disposal of **GSK3839919A** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

### 3.1. Waste Segregation

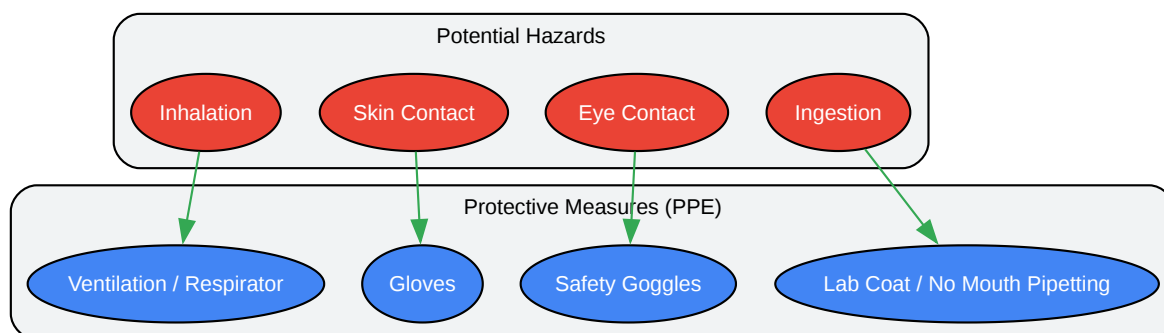
- Solid Waste: Contaminated consumables (e.g., gloves, pipette tips) should be placed in a designated, sealed waste container.
- Liquid Waste: Unused solutions containing **GSK3839919A** should be collected in a clearly labeled, sealed container.
- Sharps: Needles and other sharps must be disposed of in a designated sharps container.

### 3.2. Disposal Procedure

Dispose of all waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines. All waste containers must be kept in a suitable, closed container for disposal.[\[1\]](#)

## Hazard and Protective Measures Relationship

Understanding the relationship between potential hazards and the corresponding protective measures is fundamental to a robust safety culture.



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Caption: Relationship between hazards and protective measures.

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## References

- 1. Working with Laboratory Equipment - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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